

In-Depth Technical Guide: 3-Methyl-3-phenylazetidine (CAS 5961-33-1)

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Compound of Interest

Compound Name: 3-Methyl-3-phenylazetidine

CAS No.: 5961-33-1

Cat. No.: B121715

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document compiles publicly available information on **3-Methyl-3-phenylazetidine**. Detailed experimental protocols for its synthesis, comprehensive spectral datasets, and in-depth pharmacological and toxicological studies are not readily available in the public domain. The information presented herein is for research and informational purposes only.

Introduction

3-Methyl-3-phenylazetidine is a heterocyclic organic compound featuring a four-membered azetidine ring substituted with both a methyl and a phenyl group at the 3-position.^{[1][2]} Azetidine scaffolds are of significant interest in medicinal chemistry due to their unique conformational constraints and their presence in a variety of biologically active molecules.^[2] This guide provides a summary of the known properties and synthetic considerations for **3-Methyl-3-phenylazetidine** (CAS 5961-33-1).

Chemical and Physical Properties

The chemical and physical properties of **3-Methyl-3-phenylazetidine** have been reported in various chemical databases, though some inconsistencies exist. A summary of the available data is presented below.

Table 1: Chemical and Physical Properties of **3-Methyl-3-phenylazetidine**

Property	Value	Source(s)
Molecular Formula	C ₁₀ H ₁₃ N	[2] [3] [4]
Molecular Weight	147.22 g/mol	[2] [5]
Boiling Point	73 °C at 0.9 Torr; 229 °C at 760 mmHg	[6] [7]
Density	0.983 ± 0.06 g/cm ³ (Predicted)	[7]
pKa	10.68 ± 0.40 (Predicted)	[6]
XLogP3	1.9	[5]
Topological Polar Surface Area	12 Å ²	[5]
Solubility	Likely more soluble in non-polar solvents like hexane or benzene. Limited solubility in polar solvents.	[8]

Table 2: Identifiers for **3-Methyl-3-phenylazetidine**

Identifier	Value	Source(s)
CAS Number	5961-33-1	[2] [3] [4]
IUPAC Name	3-methyl-3-phenylazetidine	[2]
SMILES	<chem>CC1(CNC1)C2=CC=CC=C2</chem>	[2]
InChI	InChI=1S/C10H13N/c1-10(7-11-8-10)9-5-3-2-4-6-9/h2-6,11H,7-8H2,1H3	[2] [3]
InChI Key	YOLLUMURPUEOJW-UHFFFAOYSA-N	[2] [3]

Synthesis and Reactivity

While a specific, detailed experimental protocol for the synthesis of **3-Methyl-3-phenylazetidine** is not readily available in the literature, general synthetic strategies for 3,3-disubstituted azetidines have been described. These methods can likely be adapted for the synthesis of the target compound.

General Synthetic Approaches

Several methods for the construction of the azetidine ring are known, including:

- **Intramolecular Cyclization:** This is a common strategy involving the cyclization of a precursor containing both an amine and a suitable leaving group.
- **[2+2] Cycloaddition:** The reaction of an imine with an alkene can form the azetidine ring, although this is less common for 3,3-disubstituted azetidines.
- **Modification of Azetidinones:** Functionalization of a pre-existing azetidine ring, such as an azetidin-3-one, can be a viable route.

One described method for the synthesis of a related compound, 3-(4-methylphenyl)-3-phenylazetidine, involves a two-step process starting from N-Boc-3-azetidinone.[\[9\]](#) This approach, involving a Grignard-type reaction followed by a Friedel-Crafts alkylation, could potentially be adapted for the synthesis of **3-Methyl-3-phenylazetidine**.

Illustrative Experimental Protocol: Synthesis of 3-(4-methylphenyl)-3-phenylazetidine[9]

Note: This is a protocol for a related compound and would require modification for the synthesis of **3-Methyl-3-phenylazetidine**.

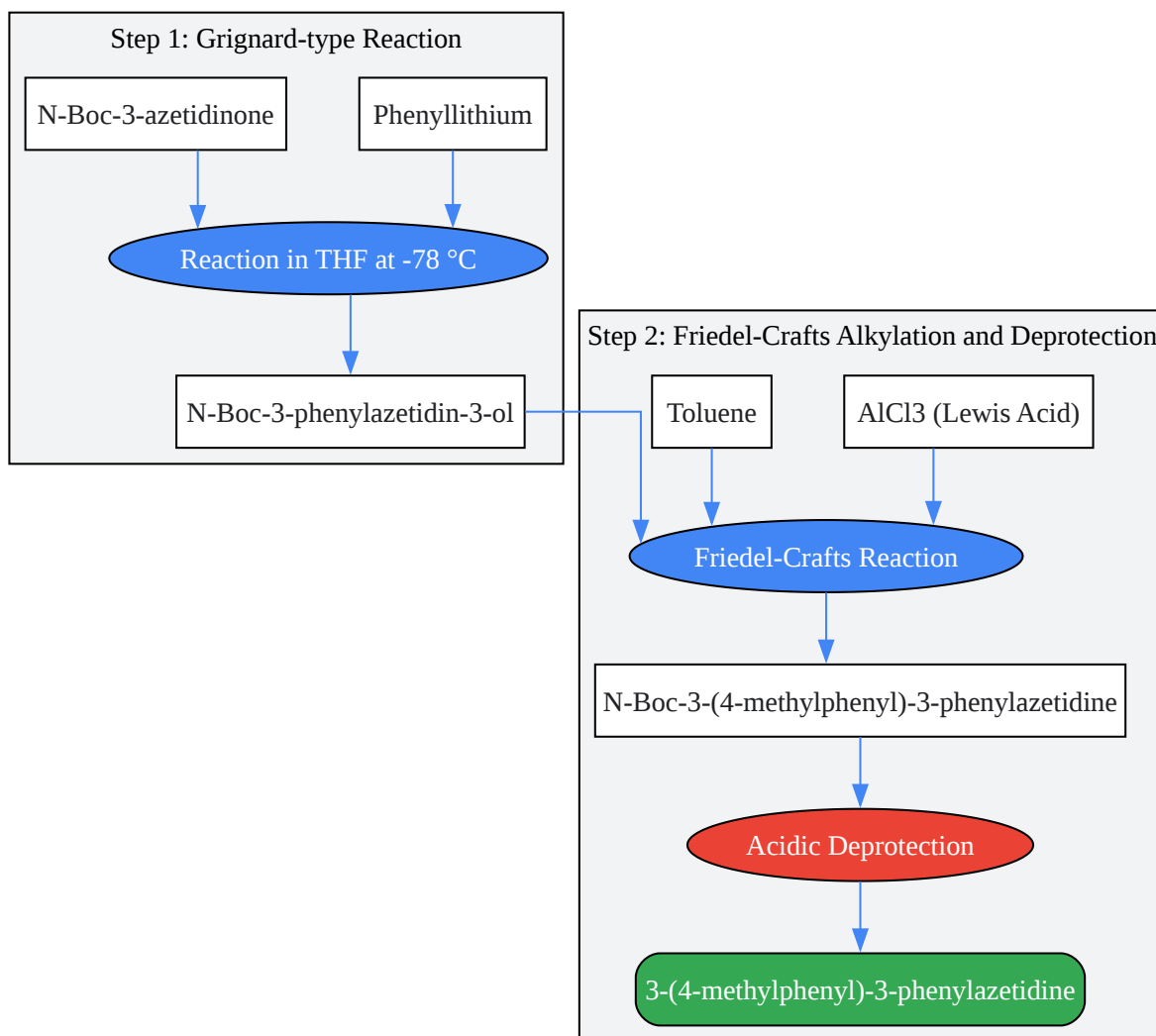
Step 1: Synthesis of N-Boc-3-phenylazetidin-3-ol

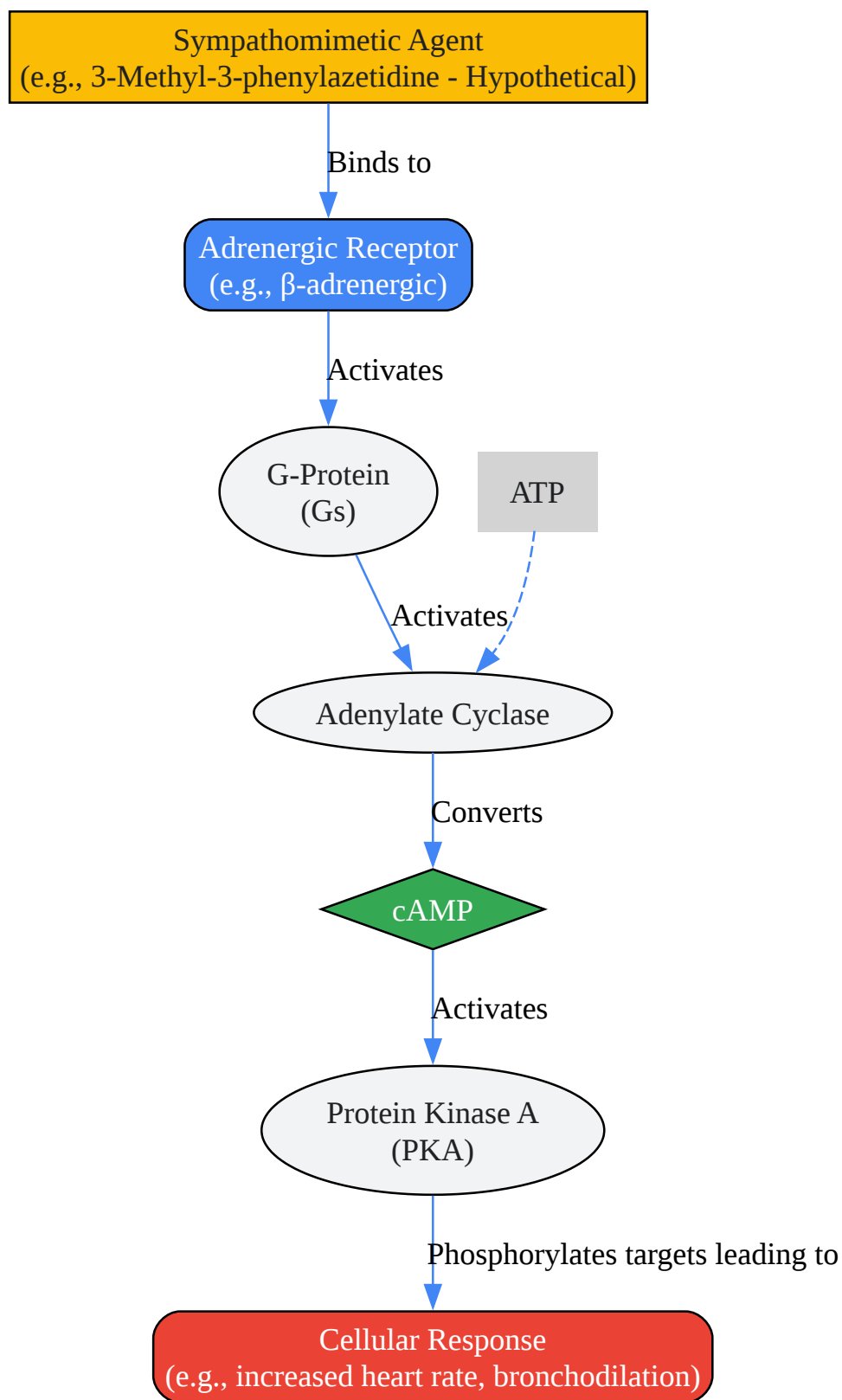
- To a solution of N-Boc-azetidin-3-one in anhydrous THF at -78 °C, add a solution of phenyllithium dropwise.
- Allow the reaction mixture to stir at -78 °C for a specified time, monitoring by TLC.
- Quench the reaction with a saturated aqueous solution of ammonium chloride.
- Extract the product with an organic solvent (e.g., ethyl acetate), dry the organic layer over anhydrous sodium sulfate, and concentrate under reduced pressure.
- Purify the crude product by column chromatography to yield N-Boc-3-phenylazetidin-3-ol.

Step 2: Friedel-Crafts Alkylation to form 3-(4-methylphenyl)-3-phenylazetidine

- Dissolve N-Boc-3-phenylazetidin-3-ol in toluene.
- Add a Lewis acid catalyst, such as aluminum chloride, portion-wise at a controlled temperature.
- Stir the reaction mixture at room temperature or with gentle heating until the reaction is complete (monitored by TLC).
- Carefully quench the reaction with water or ice.
- Basify the aqueous layer with a suitable base (e.g., NaOH) and extract the product with an organic solvent.
- Dry the organic layer and concentrate under reduced pressure.

- The final deprotection of the Boc group can be achieved under acidic conditions to yield the desired 3,3-diarylazetidine, which can be isolated as a salt (e.g., oxalate salt).[9]





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References

- 1. 3-Methyl-3-phenyl-azetidine CAS#: 5961-33-1 [amp.chemicalbook.com]
- 2. Buy 3-Methyl-3-phenylazetidine | 5961-33-1 [smolecule.com]
- 3. Azetidine, 3-methyl-3-phenyl- [webbook.nist.gov]
- 4. guidechem.com [guidechem.com]
- 5. echemi.com [echemi.com]
- 6. 3-Methyl-3-phenyl-azetidine | 5961-33-1 [amp.chemicalbook.com]
- 7. alfa-chemistry.com [alfa-chemistry.com]
- 8. solubilityofthings.com [solubilityofthings.com]
- 9. files01.core.ac.uk [files01.core.ac.uk]
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